

Chemical Structure and Characterization of Caffeidine Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Caffeidine Acid-d9

Cat. No.: B1157342

[Get Quote](#)

Executive Technical Summary

Caffeidine Acid (also known as Caffeidinedicarboxylic acid) is an imidazole-based carboxylic acid formed via the alkaline hydrolysis of caffeine.[1] Unlike the more common degradation product "Caffeidine" (which involves decarboxylation), Caffeidine Acid retains the full carbon skeleton of the caffeine precursor, merely opening the pyrimidinedione ring.

- Common Name: Caffeidine Acid[2][3][4][5][6]
- Systematic IUPAC Name: 1-methyl-4-[methyl(methylcarbamoyl)amino]-1H-imidazole-5-carboxylic acid[7]
- CAS Registry Number: 54536-15-1[1][3][5][6][7]
- Molecular Formula:
[7]
- Molecular Weight: 212.21 g/mol [1][5]

Detailed Chemical Structure Analysis

The structure of Caffeidine Acid is characterized by a highly substituted imidazole core. It is chemically distinct from caffeine by the rupture of the

amide bond (pyrimidine numbering), resulting in a free carboxylic acid and a urea-like side chain.

Structural Components

- **Imidazole Core:** A 1-methyl-1H-imidazole ring serves as the stable aromatic scaffold.
- **C5-Carboxylic Acid:** Position 5 of the imidazole ring (adjacent to the -methyl group) is substituted with a carboxylic acid group (). This moiety originates from the carbonyl of caffeine.
- **C4-Dimethylurea Substituent:** Position 4 bears a complex side chain: an -methyl-N-(methylcarbamoyl)amino group (). This chain is the remnant of the opened pyrimidine ring (fragment of caffeine).

2D Structural Representation (SMILES)

```
CN(C)C(=O)N(C)C1=C(N(C=N1)C)C(=O)O[7][8]
```

Stereochemical & Tautomeric Considerations

While the imidazole ring can exhibit tautomerism, the

-methylation at position 1 locks the structure, preventing

tautomerization on the ring. However, the carboxylic acid proton is labile, and the molecule exists as a carboxylate anion (

) under physiological or alkaline conditions.

Biosynthetic & Degradation Pathways

Caffeidine Acid is not typically formed by enzymatic biosynthesis in mammals but is a product of chemical hydrolysis (alkaline degradation) or specific microbial catabolism.

Mechanism of Formation

The conversion of Caffeine to Caffeidine Acid is a nucleophilic acyl substitution reaction. Hydroxide ions attack the electrophilic carbonyl carbon at position 6 (pyrimidine numbering) of the caffeine molecule. This cleaves the

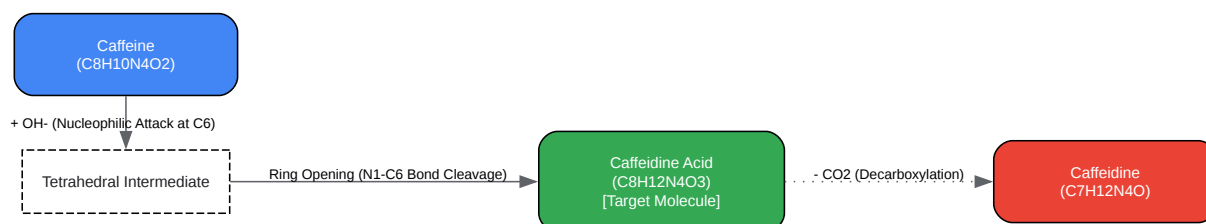
bond, opening the six-membered ring while leaving the five-membered imidazole ring intact.

Differentiation from Caffeidine:

- Caffeidine Acid (C7H12N4O3): Product of simple hydrolysis (Ring Opening).
- Caffeidine (C7H12N4O): Product of hydrolysis followed by decarboxylation (Loss of CO_2).

Pathway Visualization

The following diagram illustrates the structural transformation from Caffeine to Caffeidine Acid.



[Click to download full resolution via product page](#)

Caption: Chemical pathway showing the alkaline hydrolysis of Caffeine to Caffeidine Acid, and the potential subsequent decarboxylation to Caffeidine.

Physicochemical Properties

Understanding the physical behavior of Caffeidine Acid is critical for isolation and analysis.

Property	Value / Description	Note
Physical State	Solid (Crystalline)	Typically isolated as a sodium salt in alkaline workflows.
Solubility	High in Water, Methanol	Due to the polar carboxylic acid and urea moieties.
pKa (Acid)	~3.5 - 4.5 (Predicted)	The carboxylic acid group is acidic; the imidazole nitrogen is weakly basic.
LogP	-0.6 (Hydrophilic)	Indicates poor membrane permeability; stays in aqueous phase.
Stability	Sensitive to Heat/Acid	Can decarboxylate to Caffeidine under acidic conditions or high heat.

Analytical Characterization Protocols

For researchers attempting to identify Caffeidine Acid in complex mixtures (e.g., degraded tea extracts or metabolic assays), the following spectral signatures are diagnostic.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI Positive ()
- Precursor Ion:

213.22

- Key Fragmentation Pattern (MS/MS):
 - Loss of
(
195)
 - Loss of Methylisocyanate moiety (
)
 - Characteristic imidazole fragments (
83, 97)

Nuclear Magnetic Resonance (NMR)

- NMR (DMSO-
):
 - 7.5 - 7.8 ppm (1H, s): Imidazole
proton (Diagnostic singlet).
 - 3.6 - 3.8 ppm (3H, s):
-methyl on imidazole ring.
 - 2.8 - 3.2 ppm (6H, m): Two
-methyl groups on the urea side chain (often appear as distinct singlets or doublets depending on rotamers).

Experimental Detection Workflow

- Sample Prep: Dissolve sample in water; adjust pH to >8 to ensure stability of the carboxylate form.

- Separation: Use Reverse-Phase HPLC (C18 column).
 - Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile Gradient.
 - Note: Caffeidine Acid elutes early (low retention) due to high polarity.
- Detection: Monitor UV absorbance at 254 nm (Imidazole absorbance) and confirm mass at 213.22 Da.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 126542, Caffeidine acid. Retrieved from [\[Link\]](#)
- Siddiqi, M. et al. (2023). Caffeine-derived N-nitroso compounds. V. Carcinogenicity of mononitrosocaffeidine and dinitrosocaffeidine. Carcinogenesis via Oxford Academic. Retrieved from [\[Link\]](#)
- Pharmaffiliates (2024). Caffeidine Acid Reference Standard.[4] Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. echemi.com \[echemi.com\]](#)
- [2. academic.oup.com \[academic.oup.com\]](#)
- [3. allmpus.com \[allmpus.com\]](#)
- [4. Caffeidine Acid - SRIRAMCHEM \[sriramchem.com\]](#)
- [5. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [6. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [7. Caffeidine acid | C8H12N4O3 | CID 126542 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- 8. PubChemLite - 1h-imidazole-4-carboxylic acid, 5-methyl-1-(((8-beta)-6-methylergolin-8-yl)methyl)-, ethyl ester (C23H28N4O2) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Chemical Structure and Characterization of Caffeidine Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1157342/docs#chemical-structure-and-characterization-of-caffeidine-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)